

# An In-depth Technical Guide to the Safety of 3-Pyridylacetonitrile

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## Compound of Interest

Compound Name: 3-Pyridylacetonitrile

Cat. No.: B123655

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **3-Pyridylacetonitrile** (CAS No: 6443-85-2), a key intermediate in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Adherence to strict safety protocols is paramount when handling this chemical to mitigate potential risks. This document summarizes critical data from Safety Data Sheets (SDS) and other technical sources to ensure safe handling, storage, and emergency response.

## Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is the foundation of its safe handling. **3-Pyridylacetonitrile** is a colorless to pale yellow liquid or solid, depending on purity and temperature.<sup>[2]</sup> It is soluble in polar organic solvents like alcohol, ether, and ketone, but insoluble in water.<sup>[1][3][4]</sup>

Table 1: Physical and Chemical Properties of **3-Pyridylacetonitrile**

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub>	[1]
Molecular Weight	118.14 g/mol	[5][6]
Appearance	Colorless to pale yellow liquid or solid	[2]
Boiling Point	101-109 °C at 1.5 mmHg	[3][5][6][7]
Melting Point	99-100 °C	[1][3][7]
Density	1.108 g/mL at 25 °C	[5][6]
Flash Point	98 °C (208.4 °F) - closed cup	[5][6]
Refractive Index	n <sub>20</sub> /D 1.529	[5][6]
Water Solubility	Insoluble	[1][3][4]
Storage Temperature	2-8°C	[1][3][5][6][7]

## Hazard Identification and Classification

**3-Pyridylacetonitrile** is classified as a hazardous substance. It is crucial to understand its specific hazard classifications to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **3-Pyridylacetonitrile**

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram	References
Skin Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Eye Irritation	Category 2	H319: Causes serious eye irritation	Warning	GHS07	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acute Toxicity (Oral, Dermal, Inhalation)	-	H301+H311+ H331: Toxic if swallowed, in contact with skin or if inhaled	Danger	GHS06	<a href="#">[8]</a>

Note: The acute toxicity classification is based on data for the closely related isomer, 2-pyridylacetonitrile, and should be considered indicative for **3-pyridylacetonitrile** in the absence of specific data.

## Toxicological Information

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **3-Pyridylacetonitrile** is not readily available in the public domain, data for the isomeric compound 2-Pyridylacetonitrile suggests a high level of acute toxicity. Therefore, **3-Pyridylacetonitrile** should be handled with extreme caution, assuming a similar toxicity profile.

Table 3: Acute Toxicity Data for 2-Pyridylacetonitrile (Isomer)

Route	Species	Value	Reference
Oral	Rat	LD50: 166 mg/kg	<a href="#">[7]</a>
Dermal	Rat	LD50: 68 mg/kg	<a href="#">[7]</a>

Due to the nitrile group, there is a potential for the release of hydrogen cyanide upon combustion or in acidic conditions.[9]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3-Pyridylacetonitrile** are not publicly available. However, the determination of the physical and chemical properties listed in Table 1 follows standardized methodologies, such as those established by the OECD (Organisation for Economic Co-operation and Development) for chemical testing. For instance, flash point determination is typically conducted using a closed-cup tester.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe working environment.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **3-Pyridylacetonitrile**. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[5][6][10]
- Hand Protection: Chemically resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may not offer sufficient protection for prolonged contact.[11] Always check the manufacturer's glove compatibility chart.
- Skin and Body Protection: A lab coat, and for larger quantities, chemical-resistant aprons or suits may be necessary.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[11][12] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and nitriles should be used.[5]

## Storage

Store **3-Pyridylacetonitrile** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[4][11] The

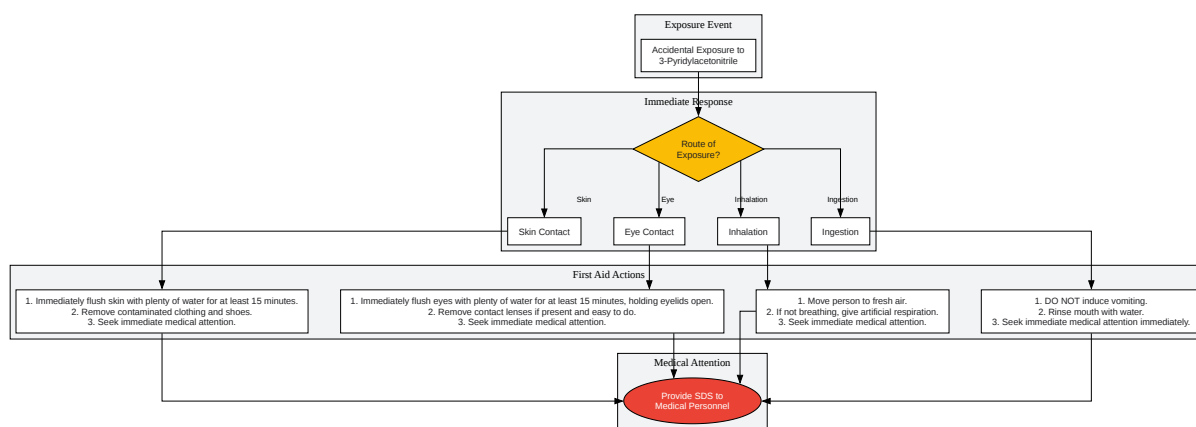
recommended storage temperature is between 2-8°C.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

## First Aid Measures

The following diagram outlines the initial steps to be taken in case of an emergency.



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## First Aid and Emergency Response Workflow

# Accidental Release Measures

In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wear appropriate PPE as described in section 5.1. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal as hazardous waste.[11] Do not allow the material to enter drains or waterways.

## Fire-Fighting Measures

**3-Pyridylacetonitrile** is a combustible liquid.[5][6]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Thermal decomposition can produce toxic gases, including carbon oxides, nitrogen oxides, and hydrogen cyanide.[9]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of **3-Pyridylacetonitrile** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it in the sewer system. It should be treated as hazardous waste.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before handling **3-Pyridylacetonitrile**.

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